

Physicochemical Properties of Boc- α -Aminoisobutyric Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-((1,1-dimethylethoxy)carbonyl)-2-methyl-alanine*

Cat. No.: B558749

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Boc- α -aminoisobutyric acid (Boc-Aib-OH) is a synthetic amino acid derivative that plays a crucial role as a building block in peptide synthesis and pharmaceutical development.^[1] The incorporation of the tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group of α -aminoisobutyric acid enhances its stability and controls its reactivity during the stepwise assembly of peptide chains.^[1] Its unique gem-dimethyl structure introduces significant conformational constraints on the peptide backbone, making it a valuable tool for designing peptides and peptidomimetics with stable secondary structures, such as helices. This guide provides a comprehensive overview of the core physicochemical properties of Boc-Aib-OH, detailed experimental protocols for their determination, and logical workflows to support its application in research and development.

Core Physicochemical Data

The fundamental physicochemical properties of Boc- α -aminoisobutyric acid are summarized below. These values are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Synonyms	Boc-Aib-OH, Boc- α -methylalanine, 2-((tert-butoxycarbonyl)amino)-2-methylpropanoic acid	[1][2]
CAS Number	30992-29-1	[1][2][3]
Molecular Formula	C ₉ H ₁₇ NO ₄	[1][2][4]
Molecular Weight	203.24 g/mol	[2][4][5]
Appearance	White crystalline powder	[1][2][4]
Melting Point	115 - 125 °C	[1][2][3]
pKa (Predicted)	4.11 \pm 0.10	[2][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, and DMF.	[2][6][7]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of Boc- α -aminoisobutyric acid are provided below. These protocols are synthesized from standard laboratory practices.

Synthesis of Boc- α -aminoisobutyric acid

This protocol describes a general procedure for the N-protection of α -aminoisobutyric acid using di-tert-butyl dicarbonate (Boc₂O). [2][6]

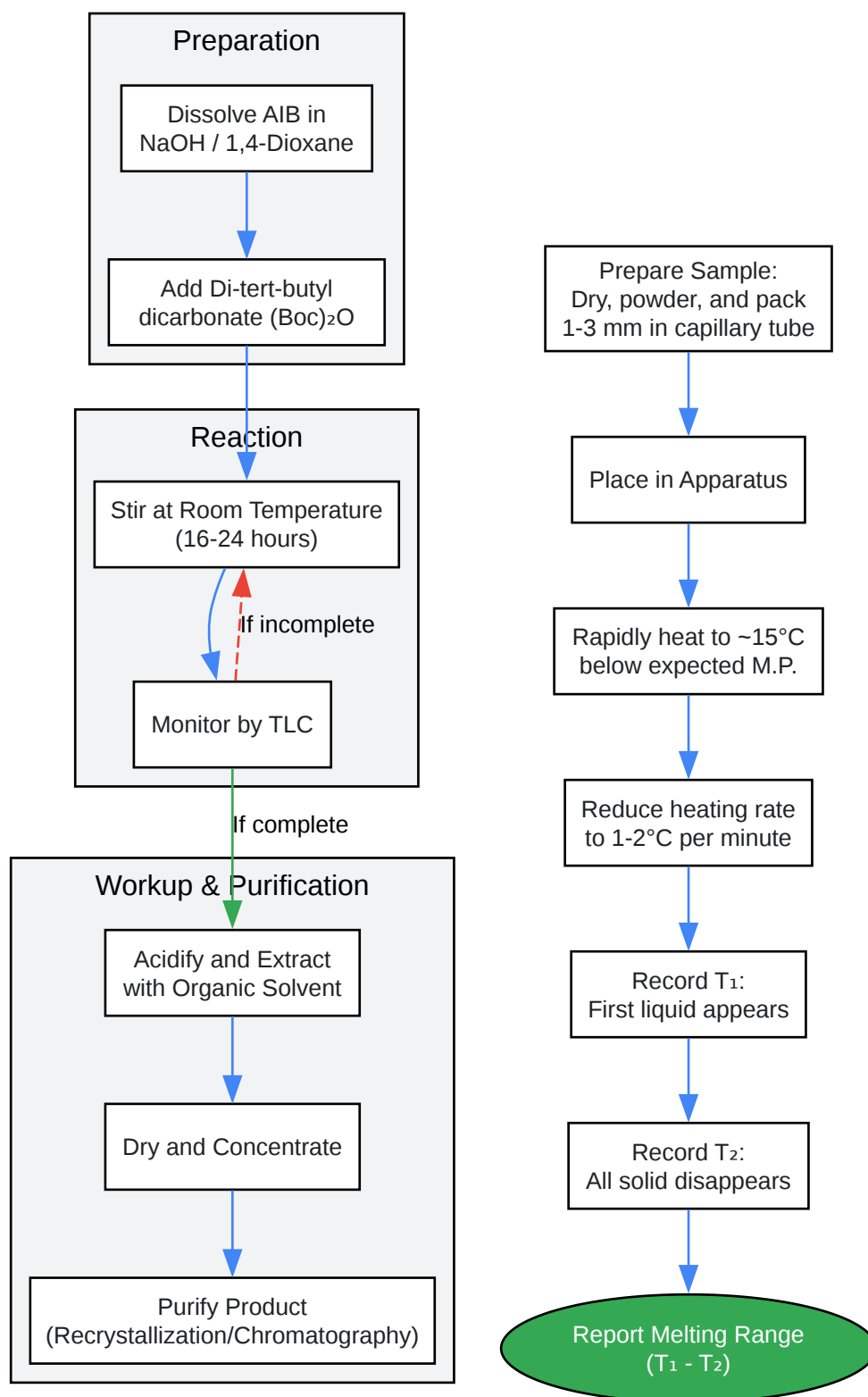
Materials:

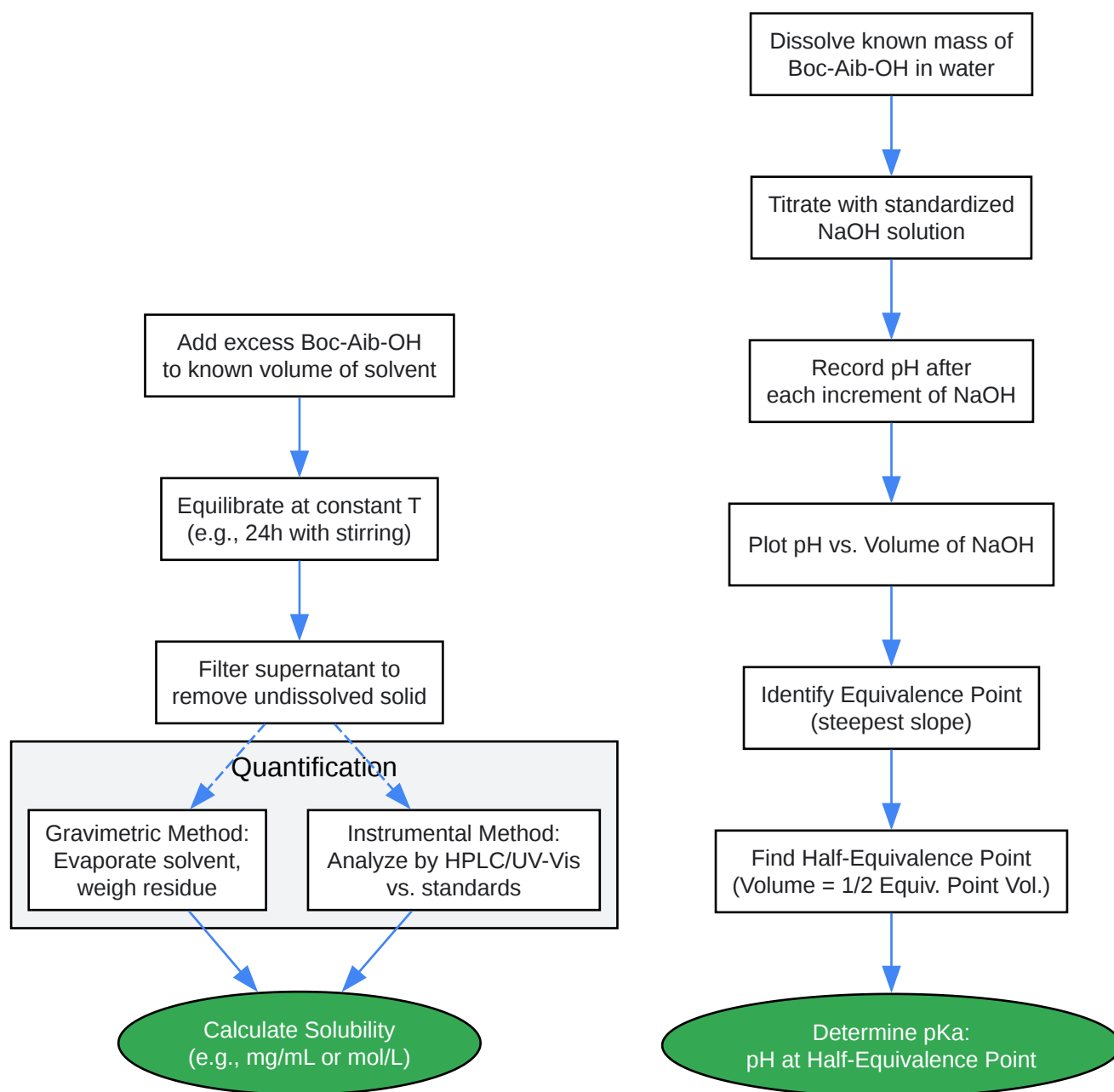
- α -Aminoisobutyric acid
- Di-tert-butyl dicarbonate (Boc₂O)

- 1.0 N Sodium hydroxide (NaOH) solution
- 1,4-Dioxane
- Stir plate and magnetic stir bar
- Reaction flask

Procedure:

- Dissolve α -aminoisobutyric acid in a solvent mixture of 1.0 N NaOH solution and 1,4-dioxane.[\[2\]](#)[\[6\]](#)
- To this solution, add di-tert-butyl dicarbonate (Boc_2O). A typical molar ratio is 2 equivalents of Boc_2O per equivalent of the amino acid.[\[2\]](#)[\[6\]](#)
- Stir the reaction mixture vigorously at room temperature for approximately 16-24 hours.[\[2\]](#)[\[6\]](#)
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, work up the reaction mixture. This typically involves acidification to protonate the carboxylic acid, followed by extraction with an organic solvent (e.g., ethyl acetate).
- The organic layers are then combined, dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and concentrated under reduced pressure to yield the crude product.
- Purify the product by recrystallization or column chromatography as needed.





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